

# (E)-2-Octenal chemical properties and structure

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## Compound of Interest

Compound Name: 2-OCTENAL

Cat. No.: B7820987

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An In-depth Technical Guide to (E)-2-Octenal: Chemical Properties and Structure

## Introduction

(E)-2-Octenal, an  $\alpha,\beta$ -unsaturated aldehyde, is an organic compound that exists as a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> It possesses a characteristic pungent, oily, or acrid odor.<sup>[1]</sup> This compound is a member of the medium-chain aldehyde family and is found naturally in trace amounts in some plant extracts and essential oils.<sup>[1][2][3]</sup> It is also a product of the degradation of unsaturated fatty acids. Industrially, it finds applications in the fragrance and flavor industries and serves as an intermediate in the synthesis of more complex organic molecules. This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental methodologies.

## Chemical and Physical Properties

The key chemical and physical properties of (E)-2-Octenal are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	
Molecular Weight	126.20 g/mol	
Appearance	Colorless to slightly yellow liquid	
Odor	Pungent, oily, acrid, fatty, green	
Boiling Point	84-86 °C at 19 mmHg	
Density	0.846 g/mL at 25 °C	
Refractive Index	1.449-1.455 at 20 °C	
Flash Point	68.33 °C (155.00 °F)	
Vapor Pressure	>1 (vs air)	
Solubility	Slightly soluble in water; soluble in alcohol and fixed oils	

## Structural Information

The structural identifiers for (E)-2-Octenal are provided below.

Identifier	Value	Source(s)
IUPAC Name	(2E)-oct-2-enal	
CAS Number	2548-87-0	
SMILES	<chem>CCCCC\C=C/C=O</chem>	
InChI	InChI=1S/C <sub>8</sub> H <sub>14</sub> O/c1-2-3-4-5-6-7-8-9/h6-8H,2-5H <sub>2</sub> ,1H <sub>3</sub> /b7-6+	
InChIKey	LVBXEMGDVWVTGY-SREVYHEPSA-N	

# Chemical Structure Visualization

The following diagram illustrates the chemical structure of (E)-2-Octenal.

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## References

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